

Section 1: Inferred Hazard Identification and GHS Classification

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Compound of Interest

Compound Name: 7-Iodo-1,2,3,4-tetrahydroquinoline

CAS No.: 939758-77-7

Cat. No.: B3308715

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The hazard profile of **7-Iodo-1,2,3,4-tetrahydroquinoline** is inferred from the extensive data available for the parent tetrahydroquinoline and its derivatives.^{[6][7][8]} The core structure is known to be corrosive and toxic. The presence of a halogen is unlikely to mitigate these hazards. Therefore, a conservative classification is warranted.

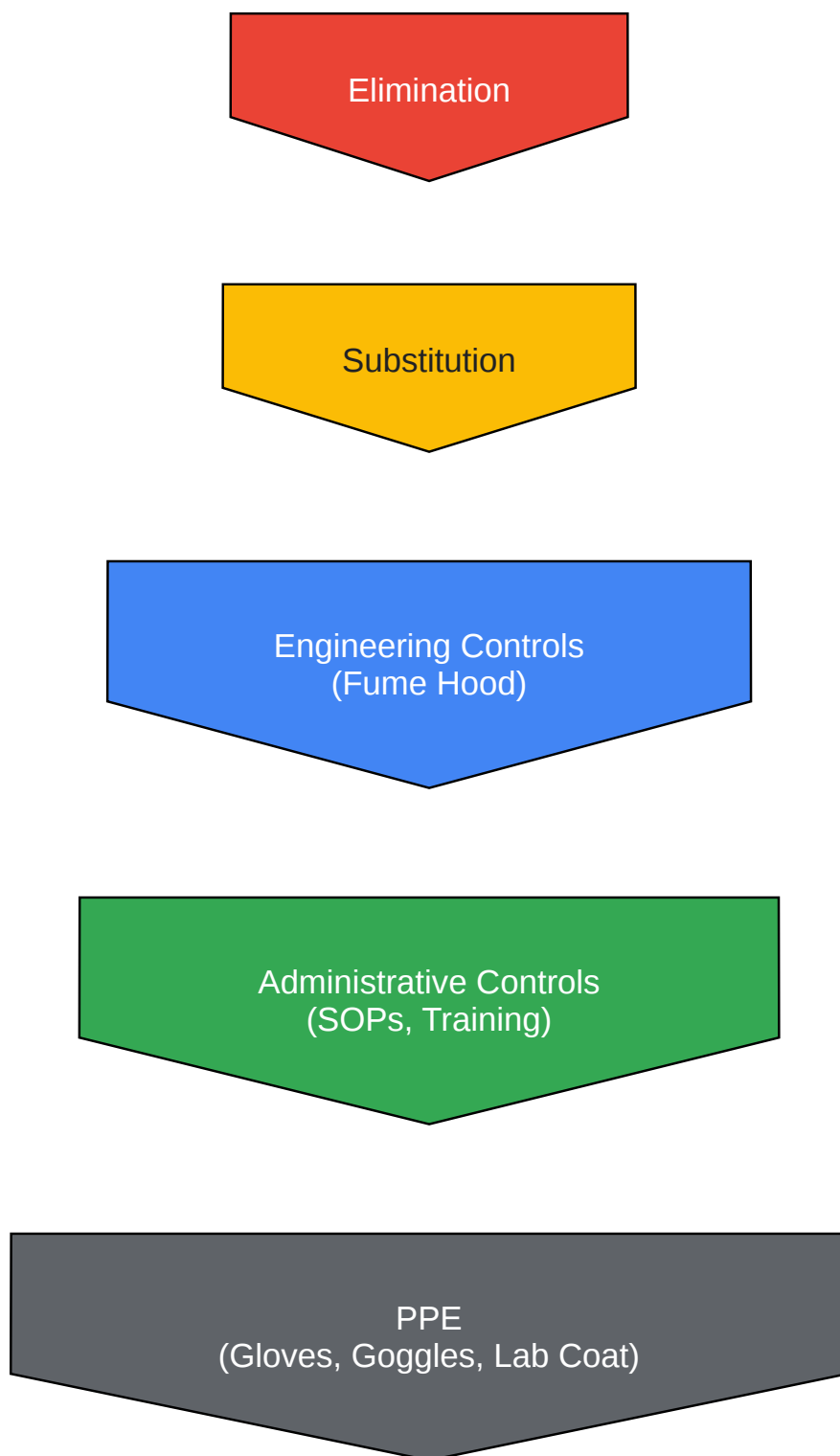
Table 1: Inferred GHS Classification for **7-Iodo-1,2,3,4-tetrahydroquinoline**

Hazard Class	Hazard Category	Inferred Hazard Statement	Basis for Inference
Acute Toxicity, Oral	Category 3 or 4	H301/H302: Toxic or Harmful if swallowed	Parent compounds are classified as toxic/harmful if swallowed.[7][9]
Skin Corrosion/Irritation	Category 1B or 2	H314/H315: Causes severe skin burns and eye damage or Causes skin irritation	The tetrahydroquinoline scaffold is a known skin irritant/corrosive. [6][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	Consistently classified for parent compounds due to corrosive nature.[6][10]
Carcinogenicity	Category 1B or 2	H350/H351: May cause cancer or Suspected of causing cancer	The parent compound, 1,2,3,4-tetrahydroquinoline, is classified as a potential carcinogen. [2][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Halogenated and parent analogs are known respiratory irritants.

Diagram 1: Hazard Assessment Workflow

This diagram illustrates the logical flow for assessing the hazards of a compound with limited specific data, relying on analog information.





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Caption: Prioritizing safety measures from most to least effective.

Experimental Protocol: Weighing and Handling the Compound

This protocol minimizes exposure during routine laboratory procedures.

Objective: To safely weigh and prepare a solution of **7-Iodo-1,2,3,4-tetrahydroquinoline**.

Materials:

- **7-Iodo-1,2,3,4-tetrahydroquinoline**
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker for secondary containment

Personal Protective Equipment (PPE):

- Nitrile or neoprene gloves (double-gloving recommended)
- Chemical splash goggles
- Face shield (when handling larger quantities)
- Chemical-resistant lab coat

Procedure:

- Preparation: Don all required PPE. Ensure the chemical fume hood sash is at the appropriate working height and the ventilation is active.

- Staging: Place all necessary equipment (balance, glassware, spatula) inside the fume hood on a chemically resistant work surface.
- Weighing:
 - Tare the analytical balance with the weighing paper.
 - Carefully open the container of **7-Iodo-1,2,3,4-tetrahydroquinoline**. Avoid creating dust if it is a solid.
 - Using a clean spatula, transfer the desired amount of the compound to the weighing paper.
 - Securely close the primary container immediately after dispensing.
- Dissolution:
 - Carefully transfer the weighed compound into the volumetric flask.
 - Add a small amount of the chosen solvent to dissolve the compound, swirling gently.
 - Once dissolved, dilute to the final volume with the solvent.
 - Stopper the flask and invert several times to ensure homogeneity.
- Cleanup:
 - Wipe the spatula and work surface with a solvent-moistened towel.
 - Dispose of the weighing paper and towel in the designated solid hazardous waste container.
 - All contaminated glassware should be rinsed in the fume hood before being taken for washing.
- Doffing PPE: Remove gloves using the proper technique and dispose of them in the hazardous waste. Wash hands thoroughly with soap and water.

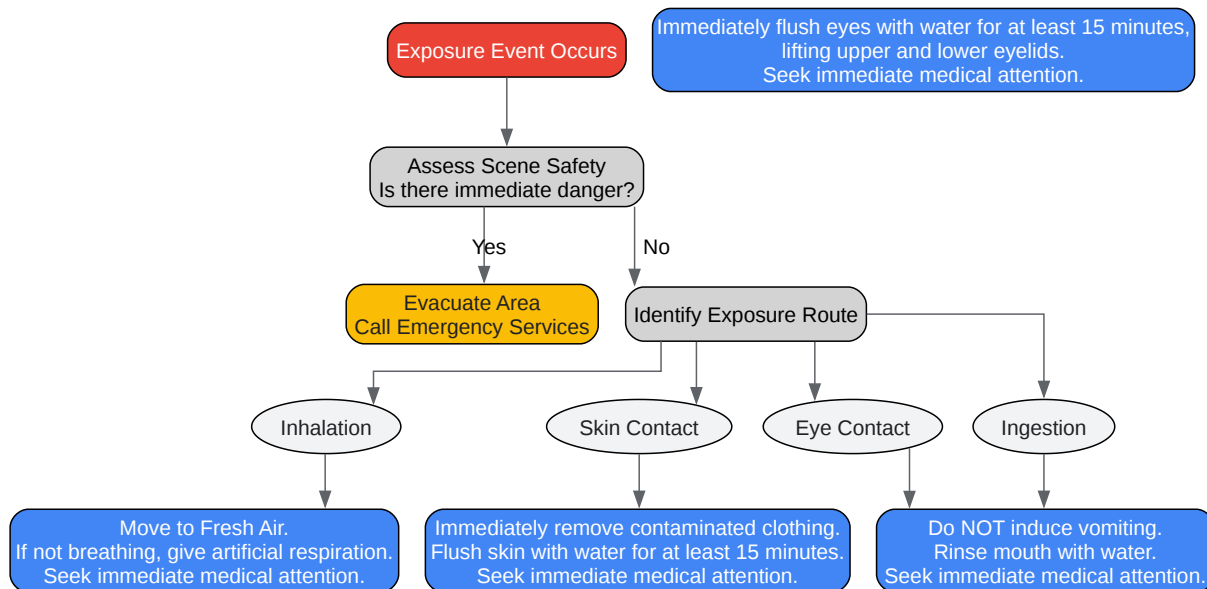
Storage and Incompatibilities

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [9]The storage area should be locked or otherwise secured. [6][7]* Incompatible Materials: Keep away from strong oxidizing agents and strong acids, as these are known incompatibilities for the parent tetrahydroquinoline structure. [10]

Section 4: First Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure. Always have the Safety Data Sheet (or this guide) available for emergency responders.

Diagram 3: Emergency Response Decision Tree



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Caption: Step-by-step guide for responding to an exposure event.

First Aid Measures:

- Inhalation: Remove the individual to fresh air immediately. [6]If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. * Skin Contact: Immediately remove all contaminated clothing. [6]Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention. * Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open. [6]Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. * Ingestion: Do NOT induce vomiting. [6]If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention immediately.

Section 5: Stability, Reactivity, and Toxicological Insights

- Stability: The tetrahydroquinoline core is generally stable under normal storage conditions. [10]However, like many aromatic amines, it may be sensitive to light and air over long periods.
- Reactivity: The primary point of reactivity is the C-I bond. This bond is susceptible to participating in a variety of organometallic cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which is its intended use in synthesis. It will react with strong oxidizing agents and strong acids. Hazardous decomposition products may include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and potentially hydrogen iodide upon thermal decomposition. [10]* Toxicological Profile: No specific toxicological studies have been published for **7-Iodo-1,2,3,4-tetrahydroquinoline**. However, based on its analogs, it should be considered acutely toxic if swallowed, in contact with skin, or if inhaled. [9]Chronic exposure may pose a carcinogenic risk. [10]The chemical, physical, and toxicological properties have not been thoroughly investigated, and the compound must be handled with the utmost care, assuming a high degree of hazard. [7]

Conclusion

7-Iodo-1,2,3,4-tetrahydroquinoline is a valuable research tool whose utility is matched by its potential hazards. In the absence of a dedicated safety data sheet, a conservative approach based on the known risks of its structural analogs is essential. Researchers, scientists, and drug development professionals must employ stringent engineering controls, diligent personal protective equipment use, and robust handling protocols to ensure safety. All exposures should be treated as serious, and immediate medical attention should be sought.

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